

molecular formula and structure of Methoxyflurane (C₃H₄Cl₂F₂O)

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An In-depth Technical Guide to Methoxyflurane (C₃H₄Cl₂F₂O)

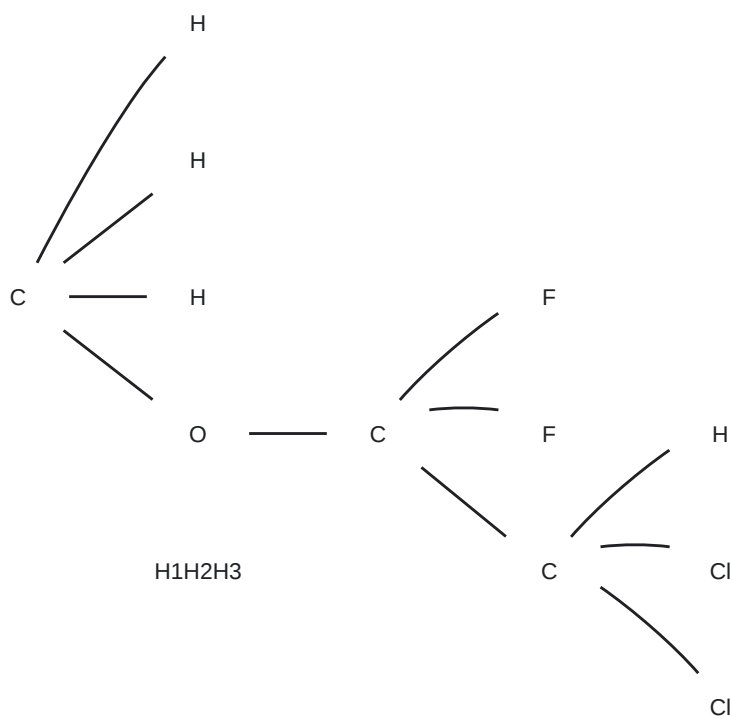
For Researchers, Scientists, and Drug Development Professionals

Introduction

Methoxyflurane, a halogenated ether, is a volatile anesthetic with the molecular formula C₃H₄Cl₂F₂O.^[1] Its IUPAC name is 2,2-dichloro-1,1-difluoro-1-methoxyethane.^[2] Historically used as a potent inhalation anesthetic, its application in surgical anesthesia has been largely discontinued due to dose-dependent nephrotoxicity.^{[1][3]} However, it remains in use at sub-anesthetic doses as a short-term analgesic for acute pain, often self-administered via a portable inhaler device.^{[1][4]} This guide provides a detailed overview of its molecular structure, chemical and physical properties, spectroscopic signature, synthesis, and mechanism of action.

Molecular Formula and Structure

Methoxyflurane is structurally an ether, with a central oxygen atom bonded to a methyl group and a 2,2-dichloro-1,1-difluoroethyl group.^[2] The presence of both chlorine and fluorine atoms on the ethyl moiety is characteristic of many halogenated anesthetics. The carbon-fluorine bond is the strongest in organic chemistry, contributing to the molecule's chemical stability.^[1]



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Caption: 2D Chemical Structure of **Methoxyflurane** ($C_3H_4Cl_2F_2O$).

Physicochemical Properties

Methoxyflurane is a clear, colorless liquid with a characteristic fruity odor.[2] It is highly lipid-soluble, a property that influences its anesthetic potency and pharmacokinetic profile. A summary of its key quantitative properties is presented below.

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₄ Cl ₂ F ₂ O	[2]
Molecular Weight	164.96 g/mol	[2]
Density	1.4226 - 1.4262 g/cm ³ at 20°C	[5]
Boiling Point	104.8 °C (220.3 °F) at 760 mmHg	[2][5]
Melting Point	-35 °C (-31 °F)	[2]
Vapor Pressure	22.5 mmHg at 20°C	[5]
Water Solubility	0.22 g/L	[5]
LogP (Octanol/Water)	2.21	[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and identification of **Methoxyflurane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectra provide detailed information about the carbon-hydrogen framework and the fluorine atoms within the molecule.

- ¹³C NMR: Spectra for **Methoxyflurane** have been recorded, typically in a solvent such as deuterated chloroform (CDCl₃).[3]
- ¹⁹F NMR: ¹⁹F NMR is a key technique for identifying fluorine-containing compounds. Spectra are available for **Methoxyflurane**, referenced against trifluoroacetic acid (CF₃COOH).[6]

Note: While the existence of these spectra is documented, specific chemical shift and coupling constant data require access to specialized databases like SpectraBase.[3][6]

Mass Spectrometry (MS)

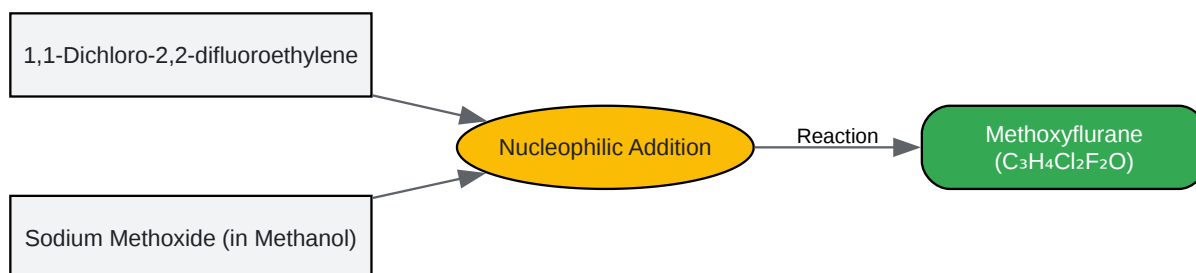
Electron Ionization Mass Spectrometry (EI-MS) of **Methoxyflurane** results in fragmentation patterns characteristic of halogenated ethers.

- Molecular Ion (M^+): A peak corresponding to the molecular weight ($m/z \approx 164$) may be observed, though it can be weak in some ethers.
- Fragmentation: Common fragmentation pathways for ethers include cleavage of the C-O bond and α -cleavage (cleavage of a bond adjacent to the oxygen). For **Methoxyflurane**, this would lead to fragments resulting from the loss of the methoxy group ($-OCH_3$) or cleavage of the C-C bond. The presence of chlorine isotopes (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio) will result in characteristic isotopic patterns for chlorine-containing fragments.

Methodologies and Protocols

Synthesis Route Overview

A documented method for the synthesis of **Methoxyflurane** involves the reaction of 1,1-dichloro-2,2-difluoroethylene with sodium methoxide.^[7] The methoxide acts as a nucleophile, adding across the double bond of the halogenated ethylene derivative.



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Caption: General workflow for the synthesis of **Methoxyflurane**.

Note: This represents a high-level overview. A detailed experimental protocol, including reagent quantities, reaction conditions (temperature, time), work-up procedures, and purification methods, would be required for laboratory synthesis and is not available in public-domain literature.

Analytical Protocol: Gas Chromatography

Gas chromatography (GC) is a standard technique for the analysis of volatile compounds like **Methoxyflurane**. It has been specifically applied to determine the concentration of **Methoxyflurane** in blood samples.[8]

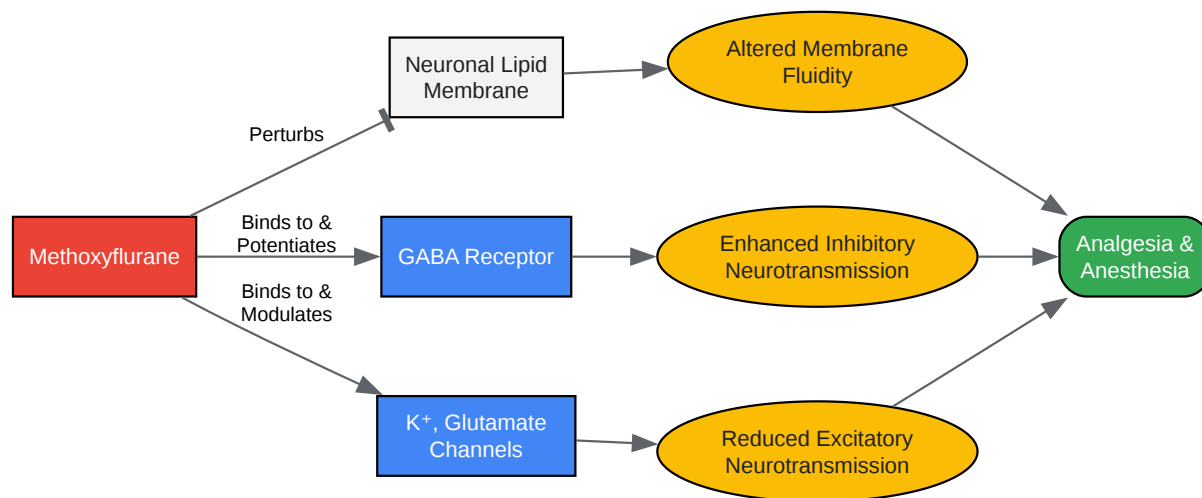
General Protocol Outline:

- Sample Preparation: Extraction of **Methoxyflurane** from the biological matrix (e.g., blood) into a suitable organic solvent.
- Injection: A small volume of the extract is injected into the GC system, where it is vaporized.
- Separation: The vaporized sample is carried by an inert gas through a capillary column (e.g., a nonpolar column like Zebron ZB-5). Separation occurs based on the compound's boiling point and interactions with the column's stationary phase.[9]
- Detection: As the compound elutes from the column, it is detected, commonly by a mass spectrometer (GC-MS) or a flame ionization detector (FID).[9]
- Quantification: The concentration is determined by comparing the peak area of the analyte to that of a known standard.

Mechanism of Action

The precise mechanism of action for general anesthetics is not fully elucidated but is understood to involve interactions with neuronal membranes and ion channels.

Methoxyflurane induces a state of anesthesia by altering tissue excitability.[10] It perturbs the fluidity of lipid membranes and modulates the activity of several key proteins involved in neuronal signaling, including GABA receptors and various ion channels.[10] This leads to a reduction in nerve impulse transmission, resulting in analgesia and, at higher doses, unconsciousness.



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Caption: Simplified signaling interactions of **Methoxyflurane**.

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